

3-Butynoic Acid: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: 3-Butynoic Acid

Cat. No.: B1194593

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Authored for researchers, scientists, and drug development professionals, this in-depth technical guide provides a thorough overview of the safety, handling, and toxicological profile of **3-butynoic acid** (CAS: 2345-51-9). This document synthesizes available Safety Data Sheet (SDS) information, outlines relevant experimental safety protocols, and visualizes key data and procedural workflows to ensure safe laboratory practices.

Chemical Identification and Physical Properties

3-Butynoic acid is a terminal acetylenic monocarboxylic acid.^[1] Its unique chemical structure makes it a valuable reagent in various synthetic applications, including in pharmaceutical development as a building block and as an inhibitor of acyl-CoA dehydrogenase.^[2]

Table 1: Physical and Chemical Properties of **3-Butynoic Acid**

Property	Value	Source(s)
Molecular Formula	C4H4O2	[1][2][3]
Molecular Weight	84.07 g/mol	[1][3]
Appearance	White to almost white powder or crystal	[2][4]
Melting Point	70-86 °C	[3][4]
Boiling Point	195 °C	[2]
Flash Point	83 °C	[2]
Solubility	Soluble in water, ethanol, and ether.	[2]
Vapor Pressure	0.186 mmHg at 25°C	[2]

Hazard Identification and GHS Classification

3-Butynoic acid is classified as a hazardous substance. The primary hazards are its acute toxicity upon oral or dermal exposure and its corrosive effects on skin and eyes.[1][5][6]


Table 2: GHS Hazard Classification for **3-Butynoic Acid**


Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage

Source:[1][5][6]

Signal Word: Danger^[5]^[6]

Hazard Pictograms:

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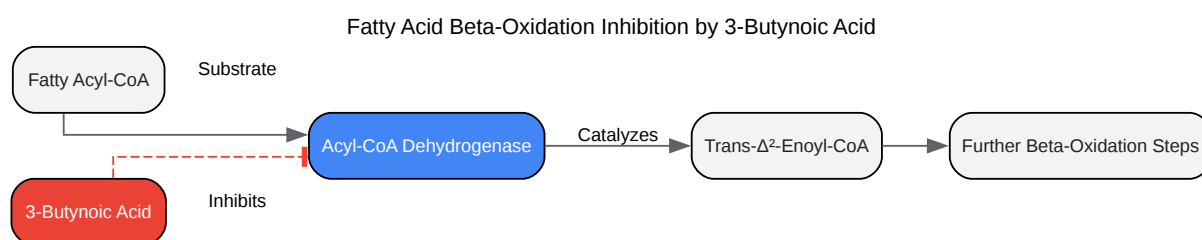
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Toxicological Information

While **3-butynoic acid** is known to be toxic and corrosive, specific quantitative toxicological data such as LD50 and skin/eye irritation scores are not readily available in the public domain. Many safety data sheets explicitly state that the toxicological properties have not been thoroughly investigated.^[5] However, its classification as acutely toxic (Category 3) suggests an oral LD50 between 50 and 300 mg/kg and a dermal LD50 between 200 and 1000 mg/kg in animal studies.

Mechanism of Action

3-Butynoic acid has been identified as an inhibitor of acyl-CoA dehydrogenase.^[2] This enzyme plays a crucial role in the beta-oxidation of fatty acids. Inhibition of this enzyme can disrupt cellular energy metabolism.



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Caption: Inhibition of Acyl-CoA Dehydrogenase by **3-Butynoic Acid**.

Experimental Protocols for Safety Assessment

The following sections describe the standardized methodologies, based on OECD guidelines, that would be employed to determine the toxicological properties of **3-butynoic acid**.

Acute Oral Toxicity (Based on OECD Guideline 423)

The acute toxic class method is a stepwise procedure to assess the oral toxicity of a substance.

- **Animal Selection:** Healthy, young adult rodents (typically female rats) are used.
- **Dosing:** A single dose of **3-butynoic acid** is administered orally via gavage to a group of three animals. The starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg).
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- **Stepwise Procedure:** The outcome of the first group determines the dosing for the next group. If mortality is observed, the dose for the next group is lowered. If no mortality is observed, the dose is increased.
- **Classification:** The substance is classified based on the dose levels at which mortality is observed.

Caption: Workflow for Acute Oral Toxicity Testing (OECD 423).

Dermal and Eye Irritation (Based on OECD Guidelines 404 and 405)

These tests evaluate the potential of a substance to cause skin and eye irritation or corrosion.

- **Animal Selection:** Albino rabbits are typically used for these studies.
- **Application:**
 - **Dermal (OECD 404):** A 0.5 g sample of solid **3-butynoic acid** is applied to a small patch of shaved skin for 4 hours.^[7]

- Ocular (OECD 405): A small amount of the substance is instilled into the conjunctival sac of one eye. The other eye serves as a control.[\[8\]](#)
- Observation and Scoring: The skin and eyes are examined for signs of erythema, edema, opacity, and other effects at specific intervals (e.g., 1, 24, 48, and 72 hours) and scored according to a standardized system (Draize scale).[\[8\]](#)
- Reversibility: The reversibility of any observed lesions is assessed for up to 21 days.[\[9\]](#)

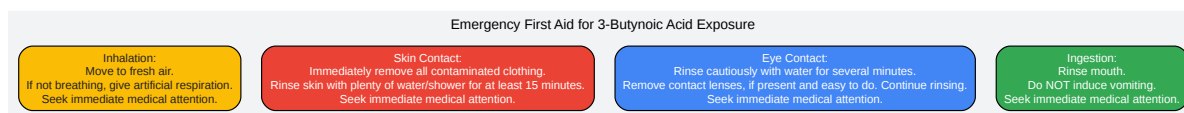
Safe Handling and Emergency Procedures

Given its hazardous nature, strict safety protocols must be followed when handling **3-butynoic acid**.

Table 3: Recommended Handling and Personal Protective Equipment (PPE)

Aspect	Recommendation	Source(s)
Ventilation	Handle in a well-ventilated area, preferably in a chemical fume hood.	[5]
Eye Protection	Wear chemical safety goggles and a face shield.	[5] [6]
Hand Protection	Wear suitable chemical-resistant gloves.	[5] [6]
Skin and Body	Wear a lab coat, and consider additional protective clothing for larger quantities.	[5] [6]
Respiratory	Avoid breathing dust. Use a respirator if ventilation is inadequate.	[5] [6]

First Aid Measures



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Caption: First Aid Procedures for **3-Butynoic Acid** Exposure.

Storage and Disposal

- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[5] It may be sensitive to air and heat.[4]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not dispose of with municipal waste.[5]

Conclusion

3-Butynoic acid is a valuable chemical reagent with significant acute toxic and corrosive hazards. While there is a notable lack of comprehensive quantitative toxicological data, the available information mandates stringent safety precautions. Researchers and drug development professionals must adhere to the handling, storage, and emergency procedures outlined in this guide to mitigate risks. Further investigation into the toxicological properties of **3-butynoic acid** is warranted to fill the existing data gaps.

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